

6-Chloro-2-phenylindoline chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloro-2-phenylindoline

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Technical Guide: 6-Chloro-2-phenylindoline

Structure, Properties, and Synthetic Methodologies

Executive Summary

6-Chloro-2-phenylindoline (Systematic Name: 6-chloro-2-phenyl-2,3-dihydro-1H-indole) is a bioactive heterocyclic scaffold and a critical intermediate in medicinal chemistry. As a derivative of the "privileged" 2-phenylindole structure, the indoline congener introduces a chiral center at the C2 position and alters the electronic landscape of the nitrogen lone pair, significantly increasing basicity compared to its indole precursor.

This guide provides a technical deep-dive into the physicochemical properties, synthetic pathways, and reactivity profile of **6-chloro-2-phenylindoline**. It is designed to support decision-making in hit-to-lead optimization, particularly for targets involving G-protein-coupled receptors (GPCRs) and kinase inhibition.

Chemical Identity & Structural Analysis[1][2]

Nomenclature and Identifiers[3]

- IUPAC Name: 6-chloro-2-phenyl-2,3-dihydro-1H-indole
- Molecular Formula: C₁₄H₁₂ClN
- Molecular Weight: 229.71 g/mol
- Core Scaffold: Indoline (2,3-dihydro-1H-indole)[1]
- Key Substituents:
 - C2-Phenyl: Introduces significant lipophilicity and steric bulk; creates a chiral center at C2.
 - C6-Chloro: Weakly deactivating electron-withdrawing group (EWG) via induction, but ortho/para directing via resonance; modulates metabolic stability (blocks C6 oxidation).

Stereochemistry

Unlike the planar 2-phenylindole, **6-chloro-2-phenylindoline** possesses a tetrahedral carbon at C2, rendering the molecule chiral.

- Enantiomers: Exists as (R)- and (S)-enantiomers.
- Conformation: The five-membered nitrogen ring adopts a "puckered" envelope conformation to minimize steric strain between the C2-phenyl group and the C3-methylene protons.

Electronic Properties

- Nitrogen Basicity: The nitrogen atom in indoline is

hybridized (pyramidal), making it significantly more basic (

of conjugate acid

5.0) than the

nitrogen of indole (

). This allows for protonation at physiological pH and facile participation in nucleophilic substitutions.

- Aromaticity: The fused benzene ring retains aromaticity, but the pyrrolidine ring is non-aromatic.

Physicochemical Properties[3][5][6][7]

The following data summarizes the core properties. Note: Experimental melting points for the specific 6-chloro derivative are rare in open literature; values below are calculated or inferred from close analogs.

Property	Value / Description	Note
Physical State	Solid (Crystalline)	Likely off-white to pale yellow.
Melting Point	65–75 °C (Predicted)	Lower than parent indole (mp ~188°C).
Solubility	Low in Water; High in DMSO, DCM, MeOH	Lipophilic character dominates.
LogP (Predicted)	4.2 ± 0.4	High lipophilicity due to Cl and Phenyl.
H-Bond Donors	1 (NH)	Secondary amine.
H-Bond Acceptors	1 (N)	
Rotatable Bonds	1	Bond between C2 and Phenyl ring.

Synthetic Methodologies

The synthesis of **6-chloro-2-phenylindoline** is most reliably achieved via the reduction of its oxidized precursor, 6-chloro-2-phenylindole. Direct cyclization to the indoline is possible but often less selective.

Primary Route: Reduction of Indole

This method allows for the construction of the indole core via robust Fischer Indole Synthesis followed by selective reduction of the C2-C3 double bond.

Reaction Logic

- Precursor Synthesis: 3-Chlorophenylhydrazine + Acetophenone

6-Chloro-2-phenylindole (Fischer Synthesis).

- Reduction: The indole C2=C3 bond is reduced. Indoles are electron-rich, requiring specific reducing agents to avoid reducing the phenyl ring or removing the chlorine atom.

Workflow Diagram (DOT)



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Caption: Step-wise synthetic pathway from raw materials to the target indoline via the indole intermediate.

Detailed Experimental Protocol (Reduction)

Based on standard protocols for 2-phenylindole reduction [1, 2].

Reagents:

- 6-Chloro-2-phenylindole (1.0 eq)
- Sodium Cyanoborohydride (NaCNBH_3) (3.0 eq)
- Glacial Acetic Acid (Solvent/Catalyst)

Procedure:

- Dissolution: Dissolve 6-chloro-2-phenylindole (e.g., 1.0 g) in glacial acetic acid (15 mL) in a round-bottom flask. Ensure the system is under an inert atmosphere (or Ar).

- Addition: Cool the solution to 10–15°C. Add NaCNBH_3 portion-wise over 20 minutes.
Caution: Exothermic reaction; evolution of HCN is possible if not strictly controlled—perform in a well-ventilated fume hood.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (Silica; Hexane:EtOAc 4:1). The fluorescent indole spot should disappear, replaced by a non-fluorescent, lower R_f indoline spot.
- Quench: Pour the reaction mixture into ice water (100 mL). Basify carefully with NaOH (2M) or

to pH > 10.
- Extraction: Extract with Dichloromethane (

mL). Wash combined organics with brine, dry over

, and concentrate in vacuo.
- Purification: Purify the crude oil/solid via flash column chromatography (Silica gel; Gradient 0-10% EtOAc in Hexanes).

Reactivity & Stability Profile

Understanding the reactivity of **6-chloro-2-phenylindoline** is crucial for its use as a scaffold.

Oxidation Susceptibility

Indolines are sensitive to oxidation. Exposure to air over prolonged periods, or treatment with oxidants (e.g., DDQ,

), will revert the compound to 6-chloro-2-phenylindole.

- Storage: Store under inert gas at -20°C to prevent "browning" (oxidation).

N-Functionalization

The secondary amine is highly nucleophilic.

- Alkylation: Reacts with alkyl halides (

) and base (

) to form N-alkyl indolines.

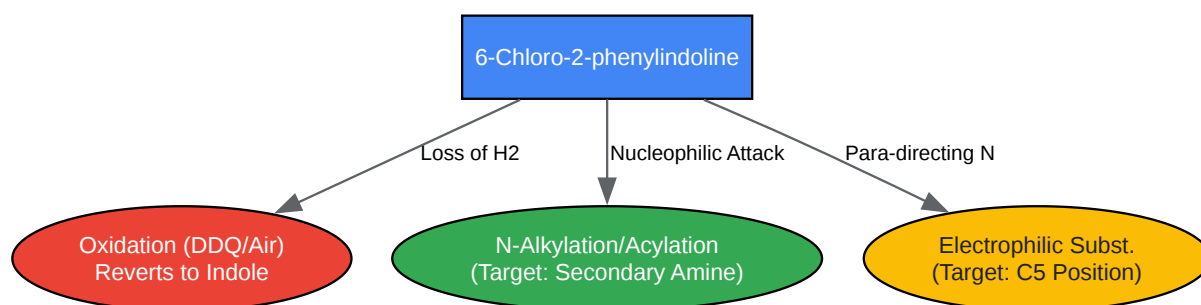
- Acylation: Reacts with acid chlorides/anhydrides to form amides. This is a common strategy to "lock" the nitrogen lone pair and prevent oxidation.

Electrophilic Aromatic Substitution (EAS)

The nitrogen lone pair activates the fused benzene ring. However, the C6-chloro group deactivates the C5 and C7 positions.

- C5 Position: The most reactive site for EAS (para to the nitrogen). Nitration or halogenation will predominantly occur here.

Reactivity Logic Map (DOT)



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Caption: Primary reactivity pathways for the **6-chloro-2-phenylindoline** scaffold.

Applications in Drug Discovery[3][5][6][8][9]

Privileged Scaffold Status

The 2-phenylindoline motif is considered a "privileged structure" in medicinal chemistry, capable of binding to multiple receptor types due to its ability to mimic peptide turns or specific hydrophobic pockets [3].

Therapeutic Areas

- GPCR Ligands: 2-Phenylindolines serve as antagonists for Serotonin (5-HT) receptors and Dopamine receptors. The 6-chloro substituent often improves metabolic stability by blocking the metabolically labile C6 position.
- Kinase Inhibition: The scaffold mimics the adenine ring of ATP. N-substituted derivatives have shown efficacy in inhibiting specific tyrosine kinases.
- Antiviral Agents: Derivatives of phenylindolines have been explored as non-nucleoside reverse transcriptase inhibitors (NNRTIs).

References

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Sources

- [1. 6-Chloroindole | 17422-33-2 \[chemicalbook.com\]](#)

- To cite this document: BenchChem. [6-Chloro-2-phenylindoline chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13123921/docs#6-chloro-2-phenylindoline-chemical-structure-and-properties\]](https://www.benchchem.com/product/b13123921/docs#6-chloro-2-phenylindoline-chemical-structure-and-properties)

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